

# An In-depth Technical Guide to 3-Fluoro-2-iodoaniline

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## Compound of Interest

Compound Name: 3-Fluoro-2-iodoaniline

Cat. No.: B1320775

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This technical guide provides a comprehensive overview of the core molecular properties, synthesis, and handling of **3-Fluoro-2-iodoaniline**, a key building block in contemporary chemical research and drug discovery. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Molecular Properties of 3-Fluoro-2-iodoaniline

**3-Fluoro-2-iodoaniline** is a halogenated aromatic amine. Its chemical structure and properties make it a versatile reagent in organic synthesis. The key quantitative data for this compound are summarized in the table below.

| Property          | Value                             | Citations   |
|-------------------|-----------------------------------|---|
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> FIN | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 237.02 g/mol                      | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| CAS Number        | 706752-99-0                       | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Appearance        | White solid                       | <a href="#">[5]</a>   |
| Melting Point     | 54 °C                             | <a href="#">[5]</a>   |

## Experimental Protocols: Synthesis of 3-Fluoro-2-iodoaniline

A practical and efficient method for the synthesis of 2-iodoanilines, including **3-Fluoro-2-iodoaniline**, involves the transition-metal-free and base-free decarboxylative iodination of the corresponding anthranilic acids.[\[5\]](#)

#### Materials:

- 2-Amino-6-fluorobenzoic acid
- Iodine (I<sub>2</sub>)
- Potassium Iodide (KI)
- Acetonitrile (CH<sub>3</sub>CN)
- Ethyl acetate
- Petroleum ether
- Silica gel

#### Equipment:

- Autoclave with a glass liner
- Magnetic stirrer with heating mantle
- Rotary evaporator
- Flash column chromatography system

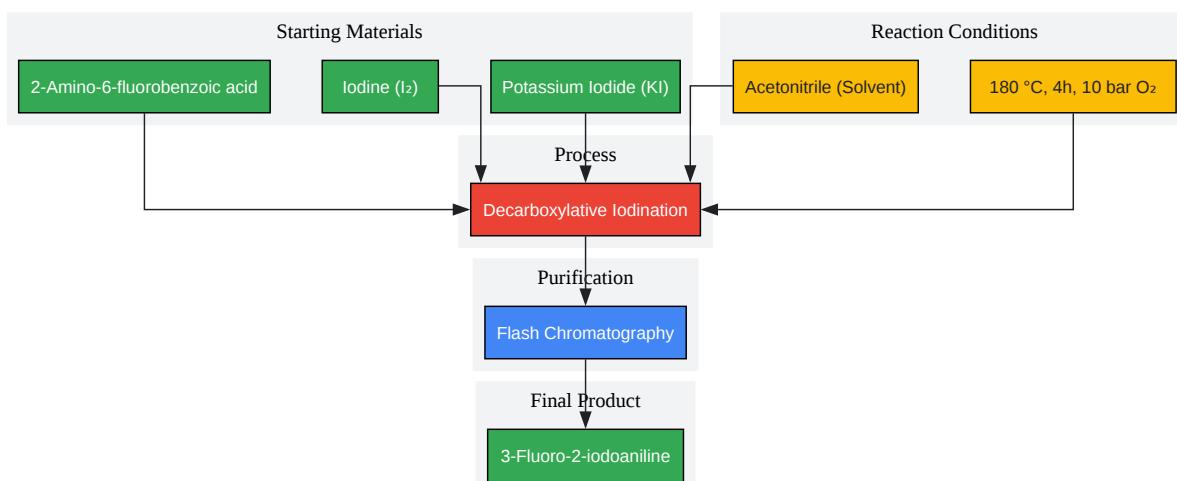
#### Procedure:

- To an autoclave equipped with a 50 mL glass liner, add 2-amino-6-fluorobenzoic acid (1.0 mmol), I<sub>2</sub> (0.5 equiv), and KI (0.6 equiv).
- Add 10 mL of acetonitrile (CH<sub>3</sub>CN) to the autoclave.
- Purge the autoclave with three cycles of pressurization and venting with oxygen (O<sub>2</sub>), then pressurize with O<sub>2</sub> to 10 bar.

- Heat the reaction mixture to 180 °C and stir for 4 hours.
- After the reaction is complete, cool the reactor using a water bath.
- Dilute the resulting solution with ethyl acetate.
- Add silica gel to the solution and evaporate the volatiles under vacuum.
- Purify the product by flash column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether (1:50 v/v) as the eluent.
- The final product, **3-Fluoro-2-iodoaniline**, is obtained as a white solid.

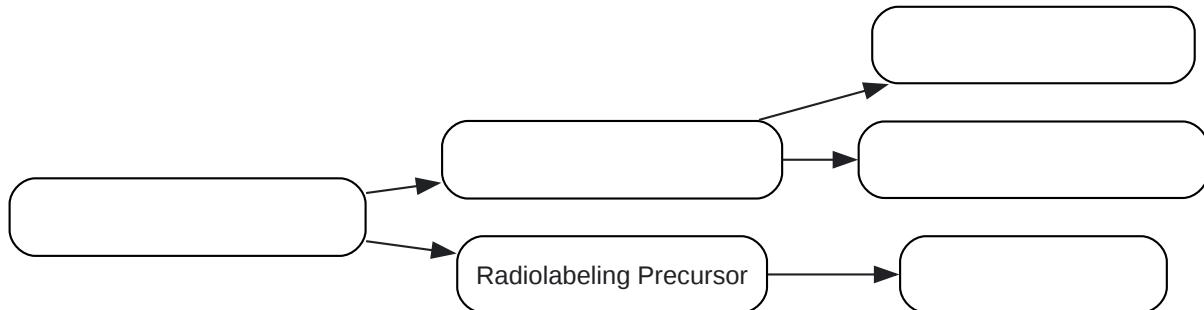
## Logical Workflow and Pathway Visualizations

The following diagrams illustrate key processes related to the synthesis and application of halogenated anilines.



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Caption: Synthesis workflow for **3-Fluoro-2-iodoaniline**.

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Caption: Potential applications of halogenated anilines.

## Safety and Handling

**3-Fluoro-2-iodoaniline** is associated with several hazard classifications. It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup> It also causes skin and serious eye irritation and may cause respiratory irritation.<sup>[3]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**3-Fluoro-2-iodoaniline** is a valuable chemical intermediate with well-defined molecular properties. The provided synthesis protocol offers a reliable method for its preparation, enabling its use in various research and development applications, particularly in the synthesis of novel pharmaceutical and agrochemical compounds. Due to its hazardous nature, strict adherence to safety protocols is essential during its handling and use.

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